

Application Notes and Protocols: Derivatization of Propynol for Pharmaceutical Intermediates

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Compound of Interest

Compound Name: Propynol

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Introduction

Propynol (propargyl alcohol) and its derivatives are highly versatile building blocks in organic synthesis, primarily owing to the reactivity of the terminal alkyne functionality. This reactivity allows for a diverse range of transformations, making **propynol**-derived synthons crucial for the construction of complex molecular architectures found in numerous pharmaceutical intermediates. The carbon-carbon triple bond can be readily functionalized through various reactions, including carbon-carbon bond formations, rearrangements, and the introduction of heteroatoms. These transformations are instrumental in the synthesis of key structural motifs such as propargylamines, α,β -unsaturated carbonyl compounds, and substituted alkynes, which are prevalent in a wide array of biologically active molecules.

This document provides detailed application notes and experimental protocols for key derivatization reactions of **propynol** and its derivatives that are frequently employed in the synthesis of pharmaceutical intermediates.

A³ Coupling Reaction: Synthesis of Propargylamines

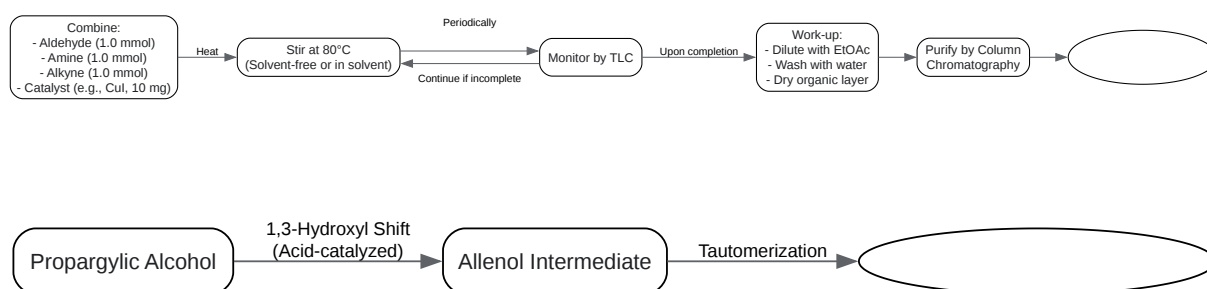
Application Note: The A³ (Aldehyde-Alkyne-Amine) coupling is a powerful, one-pot, three-component reaction that provides a direct and atom-economical route to propargylamines.[1][2]

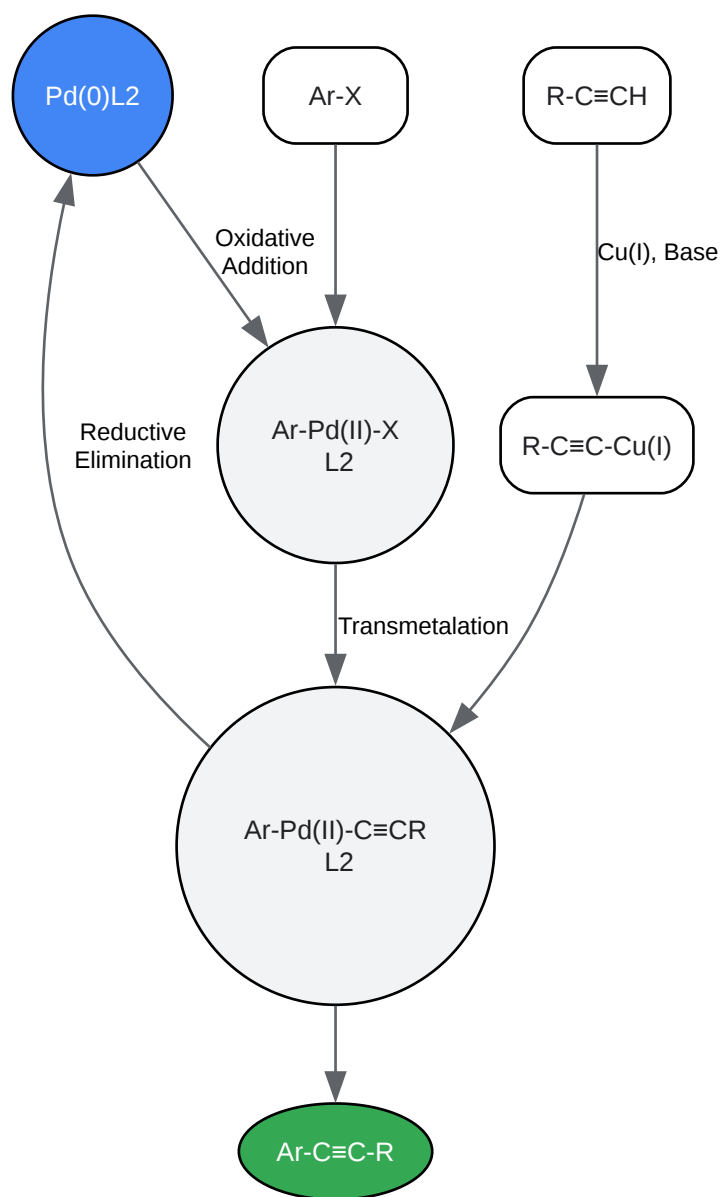
Propargylamines are valuable intermediates in the synthesis of nitrogen-containing heterocycles, β -lactams, and various pharmacologically active compounds.[3][4] The reaction is typically catalyzed by a transition metal, with copper salts being widely used due to their low cost and high efficiency.[1] The mechanism generally involves the in-situ formation of an iminium ion from the aldehyde and amine, which is then attacked by a metal acetylide generated from the terminal alkyne.[3][4]

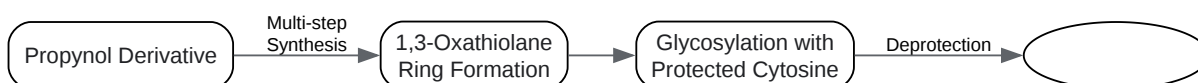
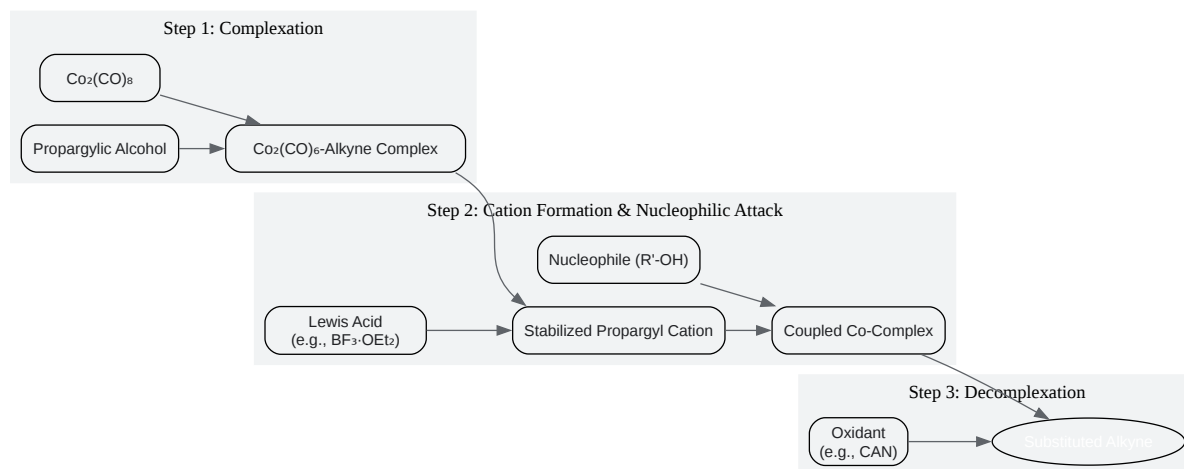
Experimental Protocol: Synthesis of 1-(1,3-Diphenylprop-2-yn-1-yl)piperidine

This protocol describes the copper-catalyzed A^3 coupling of benzaldehyde, phenylacetylene, and piperidine.

Diagram of the Experimental Workflow:







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References

- 1. chem.libretexts.org [chem.libretexts.org]

- 2. Metal-free multicomponent approach for the synthesis of propargylamine: a review - RSC Advances (RSC Publishing) DOI:10.1039/D0RA09392K [pubs.rsc.org]
- 3. phytojournal.com [phytojournal.com]
- 4. icc.journals.pnu.ac.ir [icc.journals.pnu.ac.ir]
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